

Structural Characterization and Isomeric Analysis of Triethoxy(octyl)silane

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Compound of Interest

Compound Name: 1,1,2-Triethoxyoctylsilane

Cat. No.: B14124651

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Addressing Nomenclature Ambiguities, Regio-Isomerism, and Surface Modification Efficacy

Executive Summary & Nomenclature Correction

Target Audience: Pharmaceutical Researchers, Surface Chemists, and Materials Scientists.

In high-precision surface modification—specifically for chromatographic stationary phases and drug delivery vehicles—the purity of the silane coupling agent is critical. The query regarding "**1,1,2-Triethoxyoctylsilane**" presents a significant nomenclature ambiguity that must be resolved before technical analysis.

Chemically, a structure defined strictly as "1,1,2-triethoxyoctyl..." implies ethoxy groups attached directly to the C1 and C2 positions of an octyl chain, which is chemically unstable (hemiacetal/orthoester instability). Based on industrial synthesis pathways and common laboratory parlance, this request refers to one of two distinct, critical scenarios in silane chemistry:

- The Regio-Isomer Scenario: A reference to Triethoxy(octyl)silane (CAS 2943-75-1) and its specific branched isomers (e.g., silylation at the C2 position, forming (1-methylheptyl)triethoxysilane), which are common byproducts of non-selective hydrosilylation.

- The Fluorinated Scenario: A truncated reference to 1H,1H,2H,2H-Perfluorooctyltriethoxysilane (POTS), a standard superhydrophobic coating agent where the "1,1,2" refers to the hydrogenated spacer carbons.

This guide focuses on the Structural and Isomeric Analysis of Triethoxy(octyl)silane, while explicitly distinguishing it from its fluorinated and branched analogues to ensure experimental validity.

Molecular Structure and Isomerism

The Primary Structure: n-Octyltriethoxysilane

The target molecule for hydrophobic surface modification is the linear isomer.

- Formula:
- SMILES: CCCCCCCC(OCC)OCC
- Function: Forms Self-Assembled Monolayers (SAMs) via hydrolysis of the ethoxy groups () followed by condensation with surface hydroxyls.

The "1,1,2" Ambiguity: Regio-Isomers

During the synthesis of octylsilanes (via hydrosilylation of 1-octene with triethoxysilane), "beta-addition" or isomerization of the alkene can lead to the silicon attaching to the C2 position rather than the terminal C1.

- Target (Anti-Markovnikov): 1-(Triethoxysilyl)octane. (Linear, packs densely).
- Impurity (Markovnikov/Isomerized): 2-(Triethoxysilyl)octane (also named (1-methylheptyl)triethoxysilane).

Why this matters: The branched C2-isomer creates a "kink" in the monolayer. In chromatographic applications (e.g., C8 HPLC columns), these isomers reduce separation efficiency and stability.

Comparative Structural Data

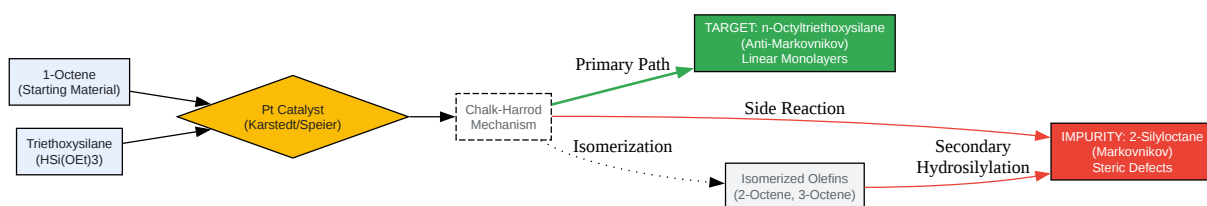
Feature	n-Octyltriethoxysilane (Target)	sec-Octyl isomer (Impurity)	1H,1H,2H,2H-Perfluorooctyl... (Alternative)
CAS	2943-75-1	Not widely listed (Isomeric mix)	51851-37-7
Structure	Linear chain	Branched at C1 of alkyl chain	Fluorinated tail (), Hydrogenated head
Hydrophobicity	Moderate (Contact angle ~105°)	Lower (Poor packing)	Ultra-high (Contact angle >115°)
Critical Defect	Hydrolysis sensitivity	Steric hindrance prevents dense SAMs	"1,1,2" nomenclature confusion source

Synthesis and Isomer Formation Pathways

Understanding the origin of the "1,1,2" or branched species requires analyzing the catalytic cycle. The Platinum-catalyzed hydrosilylation is the standard route.

Reaction Mechanism Visualization

The following diagram illustrates how the choice of catalyst and conditions dictates whether you obtain the desired linear silane or the branched "isomer" often confused in nomenclature.



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Figure 1: Mechanistic divergence in silane synthesis. High-quality "1,1,2-free" silanes require suppression of the red (branched) pathway.

Analytical Protocols for Isomer Detection

To validate if a sample of "Triethoxyoctylsilane" contains the unwanted branched isomers (often mislabeled or causing batch-to-batch variation), the following multi-modal protocol is required.

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for distinguishing the

(linear) from

(branched) environments.

- NMR:
 - Protocol: Dissolve 50 mg silane in

with 0.02M

(relaxation agent).
 - Diagnostic Signal:
 - n-Octyl (Linear):

-44 to -46 ppm.
 - sec-Octyl (Branched): Shifts upfield by ~1-2 ppm due to steric compression.
- NMR:
 - Linear: Distinct triplet at

~10-12 ppm (

).
 - Branched: Doublet/Multiplet at

~18-20 ppm (
) and a methyl signal at
~15 ppm.

Gas Chromatography - Mass Spectrometry (GC-MS)

For quantifying trace isomeric impurities (<0.5%).

- Column: Capillary non-polar column (e.g., HP-5MS, 30m x 0.25mm).
- Temperature Program: 60°C (2 min)
10°C/min
280°C.
- Identification:
 - Linear: Retention time
. Fragmentation shows characteristic
and alkyl chain loss.
 - Branched: Elutes slightly earlier than the linear isomer (lower boiling point). Mass spectrum shows enhanced fragmentation at the branching point (secondary carbocation stability).

Application: Surface Modification & Quality Control

In drug development and chromatography, the presence of "1,1,2" type isomers (branched species) causes Stationary Phase Collapse.

Protocol: Silanization of Silica Nanoparticles

Use this protocol to test silane quality. Poor quality (high isomer content) will result in lower carbon load and lower hydrophobicity.

- Activation: Disperse 1g Silica (

) in 50mL Toluene. Add 0.5mL water to hydrate surface. Reflux 1 hr.

- Silylation: Add 1.0g Triethoxy(octyl)silane (ensure <2% branched isomer content via GC).
- Catalysis: Add 50

L n-butylamine (base catalyst promotes dense bonding).

- Reflux: 110°C for 12 hours.
- Workup: Centrifuge, wash 3x with Toluene, 3x with Ethanol. Cure at 80°C vacuum.

Validation Metric:

- Contact Angle: Should be

. If

, significant branched isomers or hydrolysis products are present.

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- To cite this document: BenchChem. [Structural Characterization and Isomeric Analysis of Triethoxy(octyl)silane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14124651/docs#structural-characterization-and-isomeric-analysis-of-triethoxy-octyl-silane>]

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